

A Technical Overview of Boc-L-isoleucine: Properties and Structure

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Compound of Interest

Compound Name: *Boc-L-Ile-OH*

Cat. No.: *B558292*

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For researchers and professionals engaged in peptide synthesis and drug development, a precise understanding of the chemical and physical properties of protected amino acids is paramount. This guide provides an in-depth look at Boc-L-isoleucine, a commonly used derivative of the amino acid L-isoleucine.

Boc-L-isoleucine is an L-isoleucine molecule where the alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group. This protection is a critical step in peptide synthesis, preventing unwanted reactions at the amino terminus while the carboxyl group of the amino acid is activated for peptide bond formation.

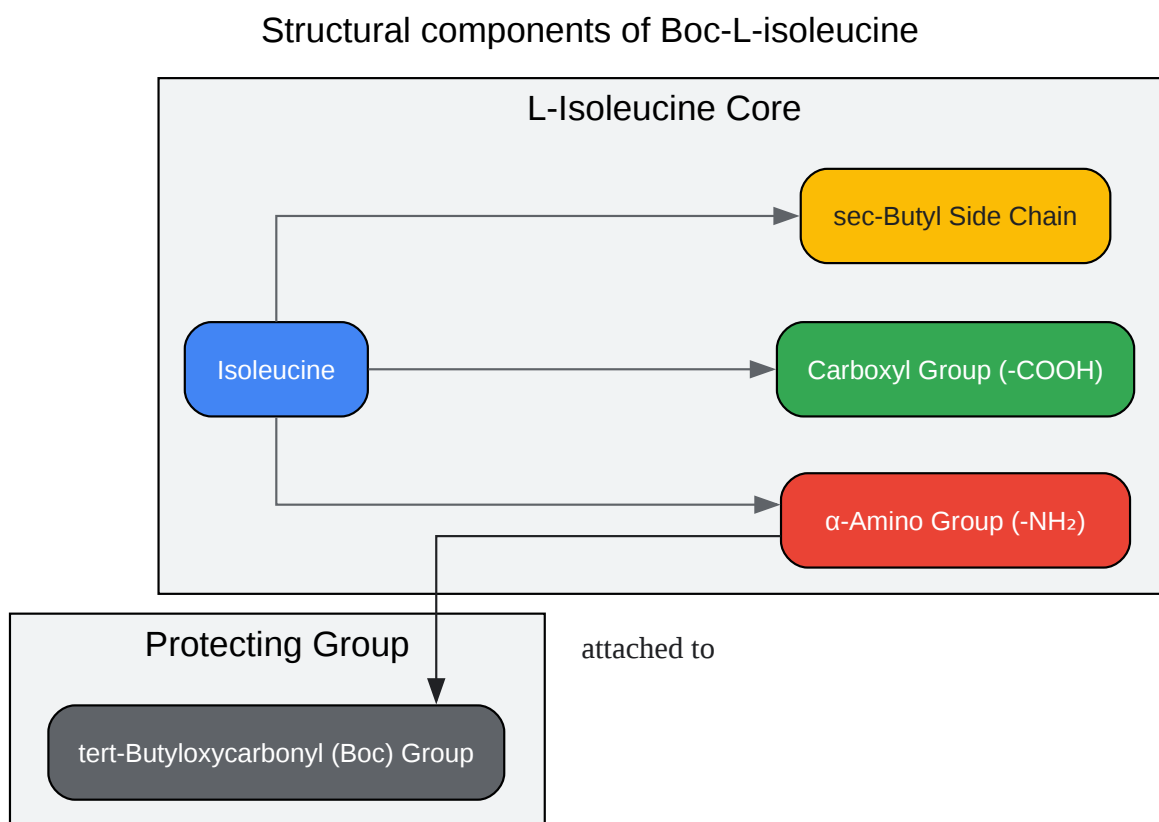
Physicochemical Properties

The fundamental properties of Boc-L-isoleucine are summarized in the table below, providing a quick reference for experimental design and execution.

Property	Value	References
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[1][2][3][4][5]
Molecular Weight	231.3 g/mol	[1][2]
Alternate Molecular Weight	231.29 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[1][5]
CAS Number	13139-16-7	[1][2][3]

Structural Representation

To visualize the molecular composition of Boc-L-isoleucine, the following diagram illustrates the relationship between the core L-isoleucine structure and the protective Boc group.



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Structural components of Boc-L-isoleucine

This technical guide provides essential data for the effective use of Boc-L-isoleucine in research and development. No experimental protocols were cited in the generation of this fundamental data summary.

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